

# Physical properties of 1-Hepten-3-one (boiling point, density)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Hepten-3-one

Cat. No.: B149102

[Get Quote](#)

## Technical Guide: Physicochemical Properties of 1-Hepten-3-one

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**1-Hepten-3-one** (CAS: 2918-13-0) is an unsaturated ketone that has garnered interest in various scientific domains. It is recognized as a naturally occurring compound, identified as a fungal metabolite and a component of the defensive secretions of certain arthropods.<sup>[1][2]</sup> Its chemical structure, featuring a conjugated enone system, imparts specific reactivity and physical characteristics that are crucial for its application and study. This guide provides a detailed overview of the known physical properties of **1-hepten-3-one**, outlines general experimental protocols for their determination, and illustrates its biosynthetic pathway.

### Physical Properties of 1-Hepten-3-one

The physical characteristics of **1-hepten-3-one** are fundamental to its handling, application in synthesis, and analysis. While a comprehensive set of experimentally determined properties is not extensively documented in publicly available literature, key estimated and observed values are summarized below.

Property	Value	Source
Boiling Point	154.00 to 155.00 °C (at 760.00 mm Hg)	(Estimated)[3][4]
Density	Not available	N/A
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O	[5]
Molecular Weight	112.17 g/mol	[2][5]
Appearance	Colorless to pale yellow liquid	(Estimated)[3][4]
Vapor Pressure	3.221000 mmHg @ 25.00 °C	(Estimated)[3]
Flash Point	111.00 °F (43.89 °C)	(Estimated)[3]

## Experimental Protocols for Physical Property Determination

Accurate determination of the physical properties of **1-hepten-3-one** is essential for its application in research and development. The following sections detail generalized experimental methodologies for ascertaining the boiling point and density of liquid organic compounds.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For a small sample of **1-hepten-3-one**, the capillary method is a common and efficient technique.

Materials:

- Sample of **1-hepten-3-one**
- Capillary tube (sealed at one end)
- Small test tube
- Thermometer

- Heating apparatus (e.g., oil bath or melting point apparatus)
- Rubber band or wire for attaching the capillary to the thermometer

Procedure:

- A small amount of **1-hepten-3-one** is placed into the small test tube.
- The capillary tube is inverted (open end down) and placed into the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is submerged in a heating bath.
- The bath is heated gradually. As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued, and the bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Determination of Density

The density of a liquid is its mass per unit volume. A straightforward and accurate method for determining the density of a liquid like **1-hepten-3-one** involves the use of a pycnometer or a graduated cylinder and a balance.

Materials:

- Sample of **1-hepten-3-one**
- Pycnometer (for high accuracy) or a graduated cylinder
- Analytical balance

Procedure using a Graduated Cylinder:

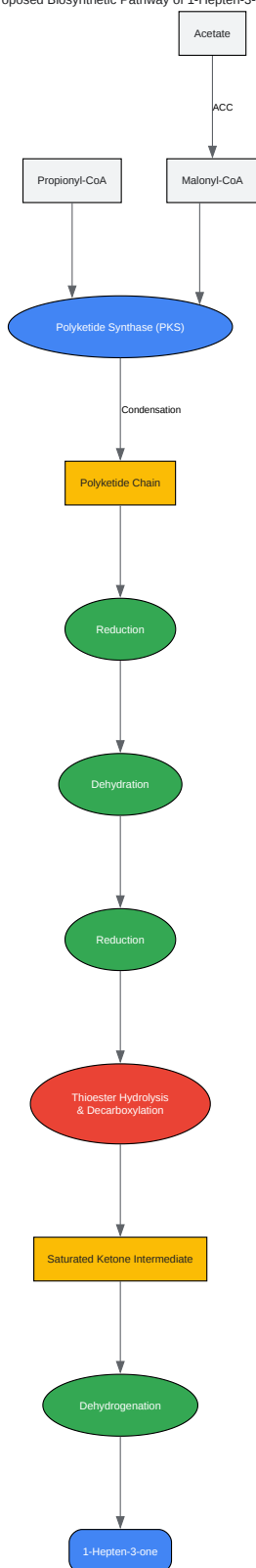
- The mass of a clean, dry graduated cylinder is measured using an analytical balance.
- A known volume of **1-hepten-3-one** is carefully transferred into the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder containing the liquid is measured.
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.
- The density is calculated by dividing the mass of the liquid by its volume.

## Biosynthesis of 1-Hepten-3-one

Recent studies have elucidated the biosynthetic pathway of **1-hepten-3-one** in the neotropical harvestman *Iporangaia pustulosa*.<sup>[1][3][6]</sup> The pathway involves a mixed acetate/propionate origin, indicative of a polyketide synthesis route.<sup>[1][3]</sup> Key precursors include propionyl-CoA and acetate, which undergo a series of enzymatic reactions to form the final product.<sup>[1]</sup> The involvement of methylmalonyl-CoA mutase has also been identified, which converts acetate into propionyl-CoA via succinyl-CoA.<sup>[1][6]</sup>

The following diagram illustrates the proposed biosynthetic pathway of **1-hepten-3-one**.

Proposed Biosynthetic Pathway of 1-Hepten-3-one

[Click to download full resolution via product page](#)

Caption: Proposed biosynthetic pathway of **1-Hepten-3-one**.

## Conclusion

This technical guide provides a summary of the currently available physical property data for **1-hepten-3-one**, standard methodologies for its experimental determination, and an overview of its natural biosynthesis. For researchers and professionals in drug development, a thorough understanding of these fundamental characteristics is paramount for the effective and safe utilization of this compound in further studies and applications. The provided experimental protocols offer a basis for obtaining more precise data where literature values are unavailable.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. First Biosynthetic pathway of 1-hepten-3-one in *Iporangaia pustulosa* (Opiliones) - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 1-Hepten-3-one | C<sub>7</sub>H<sub>12</sub>O | CID 520420 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. 1-hepten-3-one, 2918-13-0 [thegoodscentscompany.com]
- 5. chemsynthesis.com [chemsynthesis.com]
- 6. First biosynthetic pathway of 1-hepten-3-one in *Iporangaia pustulosa* (Opiliones) - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical properties of 1-Hepten-3-one (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149102#physical-properties-of-1-hepten-3-one-boiling-point-density]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)